

A Comparative Guide to 1,4-Diphenylbutadiyne in Organic Electronic Devices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Diphenylbutadiyne

Cat. No.: B1203910

[Get Quote](#)

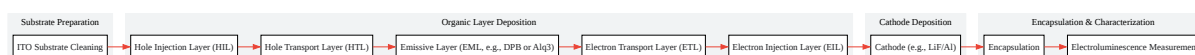
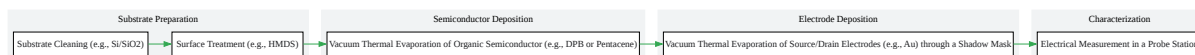
An objective comparison of the performance of **1,4-diphenylbutadiyne**-based organic electronic devices against common alternatives, supported by available experimental data.

1,4-Diphenylbutadiyne (DPB) is a conjugated organic molecule characterized by a linear rod-like structure composed of two phenyl rings connected by a butadiyne linker. This rigid, π -conjugated system suggests potential for application in organic electronics. This guide provides a comparative overview of the performance of DPB in organic field-effect transistors (OFETs) and organic light-emitting diodes (OLEDs), benchmarked against the well-established materials pentacene and tris(8-hydroxyquinolinato)aluminium (Alq3), respectively.

Due to a notable scarcity of published performance data for DPB-based electronic devices, this comparison relies on the limited available information for DPB and contrasts it with typical reported values for the benchmark materials.

Molecular Structure and Electronic Properties

The fundamental building block for the devices discussed is **1,4-diphenylbutadiyne**. Its molecular structure is pivotal to its electronic behavior.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Comparative Guide to 1,4-Diphenylbutadiyne in Organic Electronic Devices]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1203910#performance-of-1-4-diphenylbutadiyne-based-organic-electronic-devices\]](https://www.benchchem.com/product/b1203910#performance-of-1-4-diphenylbutadiyne-based-organic-electronic-devices)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com